

2-Isopropylphenol: A Comprehensive Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: 2-Isopropylphenol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Isopropylphenol (o-isopropylphenol) is an aromatic organic compound with the chemical formula $C_9H_{12}O$. It is a substituted phenol with an isopropyl group at the ortho position. This colorless to light-yellow liquid possesses a characteristic medicinal or creosote-like odor and is utilized as a flavoring agent and a crucial intermediate in the synthesis of various chemical compounds, including pharmaceuticals.^{[1][2][3][4]} For researchers and professionals in drug development and chemical synthesis, a thorough understanding of its thermodynamic and physical properties is paramount for process optimization, safety, and quality control. This guide provides an in-depth overview of the key physicochemical data of **2-isopropylphenol**, details on experimental methodologies for their determination, and a logical workflow for its characterization.

Physicochemical and Thermodynamic Data

A compilation of the essential physical and thermodynamic properties of **2-isopropylphenol** is presented below. These values have been aggregated from various reputable sources to provide a comprehensive reference.

Physical Properties of 2-Isopropylphenol

Property	Value	Units	Reference(s)
Molecular Formula	C ₉ H ₁₂ O	-	[5]
Molecular Weight	136.19	g/mol	[5]
Appearance	Colorless to light-yellow liquid	-	[1][2]
Melting Point	12 to 17	°C	[1][3]
Boiling Point	211 to 214	°C	[5][6][7]
Density	1.012 (at 25 °C)	g/mL	[8][9]
Refractive Index	1.526 (at 20 °C)	-	[8][10]
Vapor Pressure	<0.05	mmHg (at 25 °C)	[8]
Flash Point	104 to 107	°C (closed cup)	[5][6]
Water Solubility	Insoluble / Very slightly soluble	-	[1][2][5]
Solubility in Organic Solvents	Soluble in alcohol, ether, toluene	-	[2][4]
pKa	10.49 ± 0.10	-	[2]

Thermodynamic Properties of 2-Isopropylphenol

Property	Value	Units	Reference(s)
Liquid Phase Enthalpy of Formation (ΔfH°liquid)	-230	kJ/mol	[11]
Liquid Phase Enthalpy of Combustion (ΔcH°liquid)	-5022.9	kJ/mol	[11]

Experimental Protocols

The accurate determination of the physicochemical properties of a compound like **2-isopropylphenol** relies on standardized experimental protocols. Below are outlines of general methodologies that are typically employed for determining some of the key properties listed above.

Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a substance like **2-isopropylphenol**, which has a melting point near room temperature, a common method is capillary tube melting point determination.

Methodology:

- A small, powdered sample of solidified **2-isopropylphenol** is packed into a thin-walled capillary tube.
- The capillary tube is placed in a melting point apparatus, which contains a heated block or oil bath and a thermometer or an electronic temperature sensor.
- The sample is heated at a slow, controlled rate.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor. A standard method for determining the boiling point is distillation.

Methodology:

- A sample of **2-isopropylphenol** is placed in a distillation flask.
- The flask is connected to a condenser and a collection flask. A thermometer is placed at the neck of the distillation flask with the bulb just below the side arm leading to the condenser to accurately measure the temperature of the vapor.

- The flask is heated, and the liquid is brought to a boil.
- The temperature at which the vapor condenses and is collected in the receiving flask is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

Determination of Density

Density is the mass of a substance per unit volume. The density of liquid **2-isopropylphenol** can be accurately measured using a pycnometer.

Methodology:

- The empty pycnometer is weighed.
- It is then filled with distilled water of a known temperature and weighed again to determine the volume of the pycnometer.
- The pycnometer is emptied, dried, and then filled with **2-isopropylphenol** at the same temperature.
- The pycnometer filled with the sample is weighed.
- The density is calculated by dividing the mass of the **2-isopropylphenol** by the volume of the pycnometer.

Determination of Enthalpy of Combustion

The enthalpy of combustion is the heat released during the complete combustion of a substance. This is typically determined using bomb calorimetry.

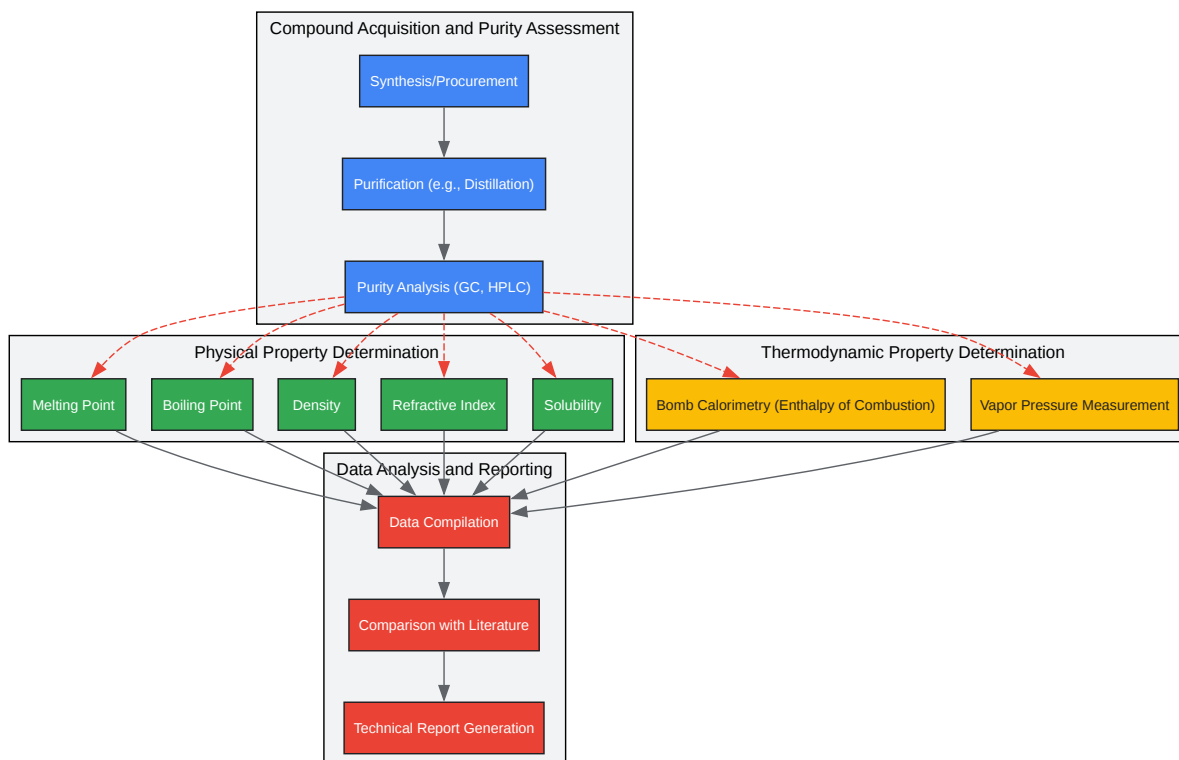
Methodology:

- A precisely weighed sample of **2-isopropylphenol** is placed in a sample holder within a high-pressure vessel known as a "bomb."
- The bomb is filled with excess pure oxygen under pressure.

- The bomb is submerged in a known volume of water in a thermally insulated container (calorimeter).
- The sample is ignited electrically.
- The temperature change of the water is measured with a high-precision thermometer.
- The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system, and the mass of the sample.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a general workflow for the physicochemical characterization of a chemical compound such as **2-isopropylphenol**.



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Physicochemical Characterization Workflow.

Synthesis Overview

2-Isopropylphenol is primarily synthesized through the alkylation of phenol with propylene or isopropanol.[4][12] This reaction is typically catalyzed by an acid catalyst, such as a diethyl ether complex of boron trifluoride in a phosphoric acid diluent, at elevated temperatures (around 70-90 °C).[12] The selection of the catalyst and reaction conditions is crucial for achieving high selectivity for the ortho-isomer over the para- and meta-isomers.

Conclusion

This technical guide provides a consolidated resource for the thermodynamic and physical data of **2-isopropylphenol**, essential for its application in research, drug development, and industrial synthesis. The presented data, compiled from various scientific databases and publications, offers a reliable foundation for experimental design and process modeling. The outlined experimental methodologies and the logical workflow for characterization serve as a practical guide for researchers and scientists involved in the handling and analysis of this important chemical compound.

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